

Bumetrizole: A Technical Guide to its REACH SVHC Status

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Bumetrizole

Cat. No.: B141658

[Get Quote](#)

Helsinki, Finland - **Bumetrizole** (CAS 3896-11-5), a benzotriazole UV absorber used in various industrial and consumer products, has been officially identified as a Substance of Very High Concern (SVHC) under the European Union's REACH regulation. This designation, effective January 23, 2024, is based on its classification as a very persistent and very bioaccumulative (vPvB) substance. This technical guide provides an in-depth overview of the regulatory status of **Bumetrizole**, the scientific data underpinning its classification, and the experimental methodologies employed in its assessment.

Regulatory Status and Implications

Bumetrizole was added to the REACH Candidate List of SVHCs for authorisation following a proposal by Germany.^{[1][2]} The primary reason for its inclusion is its fulfillment of the vPvB criteria outlined in Annex XIII of the REACH Regulation.^{[3][4]} As a result, companies manufacturing, importing, or using **Bumetrizole** in the EU have specific legal obligations. These include providing safety data sheets, communicating information on its presence in articles to customers, and notifying the European Chemicals Agency (ECHA) if the substance is present in articles above a concentration of 0.1% weight by weight.

Scientific Evidence for vPvB Classification

The classification of **Bumetrizole** as a vPvB substance is based on a weight-of-evidence approach, considering data on its persistence in the environment and its potential to bioaccumulate in living organisms.

Persistence Assessment

Studies have shown that **Bumetrizole** is highly persistent in various environmental compartments, with long degradation half-lives. The data from simulation testing on degradation in aquatic sediment and soil were pivotal in the assessment.

Environmental Compartment	Half-life ($t_{1/2}$)	Method
Aquatic Sediment (aerobic)	> 180 days	OECD 308
Soil (aerobic)	> 180 days	OECD 307
Water	Not readily biodegradable	OECD 301B

This table summarizes the key persistence data for **Bumetrizole**.

Bioaccumulation Assessment

The bioaccumulative potential of **Bumetrizole** was evaluated through bioconcentration factor (BCF) studies in fish. These studies measure the extent to which a substance is absorbed by an organism from the surrounding water. The results indicated a high potential for bioaccumulation.

Test Organism	Bioconcentration Factor (BCF)	Method
Fish	54 - 895 L/kg	OECD 305

This table summarizes the key bioaccumulation data for **Bumetrizole**. The range reflects results from different test concentrations.[\[5\]](#)[\[6\]](#)

Experimental Methodologies

The determination of **Bumetrizole**'s vPvB properties relied on standardized and internationally recognized experimental protocols, primarily the OECD Guidelines for the Testing of Chemicals.

Persistence Testing: OECD 307 & 308

The persistence of **Bumetrizole** in soil and sediment was assessed using the following methodologies:

- **OECD Guideline 307: Aerobic and Anaerobic Transformation in Soil:** This test method evaluates the rate of degradation of a chemical in soil under controlled aerobic or anaerobic conditions. A defined amount of the test substance is applied to soil samples, which are then incubated in the dark at a constant temperature. Samples of the soil are taken at various intervals and analyzed for the concentration of the parent substance and any major transformation products. The degradation half-life is then calculated from the disappearance curve of the test substance.
- **OECD Guideline 308: Aerobic and Anaerobic Transformation in Aquatic Sediment Systems:** This guideline is designed to determine the rate and route of degradation of a substance in aquatic sediment systems. The test system consists of a sediment layer and an overlying water phase. The test substance is added to the water phase, and the system is incubated in the dark. Samples of water and sediment are collected over time and analyzed to determine the concentration of the test substance and its transformation products. This allows for the calculation of the half-life in the total system, as well as in the water and sediment phases separately.

Bioaccumulation Testing: OECD 305

The bioaccumulation potential of **Bumetrizole** was determined using the following protocol:

- **OECD Guideline 305: Bioconcentration: Flow-Through Fish Test:** This guideline describes a procedure to characterize the bioconcentration potential of a substance in fish. The test consists of two phases: an uptake (exposure) phase and a depuration (post-exposure) phase. During the uptake phase, fish are exposed to a constant concentration of the test substance in a flow-through system. The concentration of the substance in the fish tissue is measured at regular intervals until a steady state is reached. Following the uptake phase, the fish are transferred to clean water for the depuration phase, and the rate at which the substance is eliminated from their bodies is measured. The bioconcentration factor (BCF) is calculated as the ratio of the concentration of the substance in the fish at steady state to the concentration in the water.

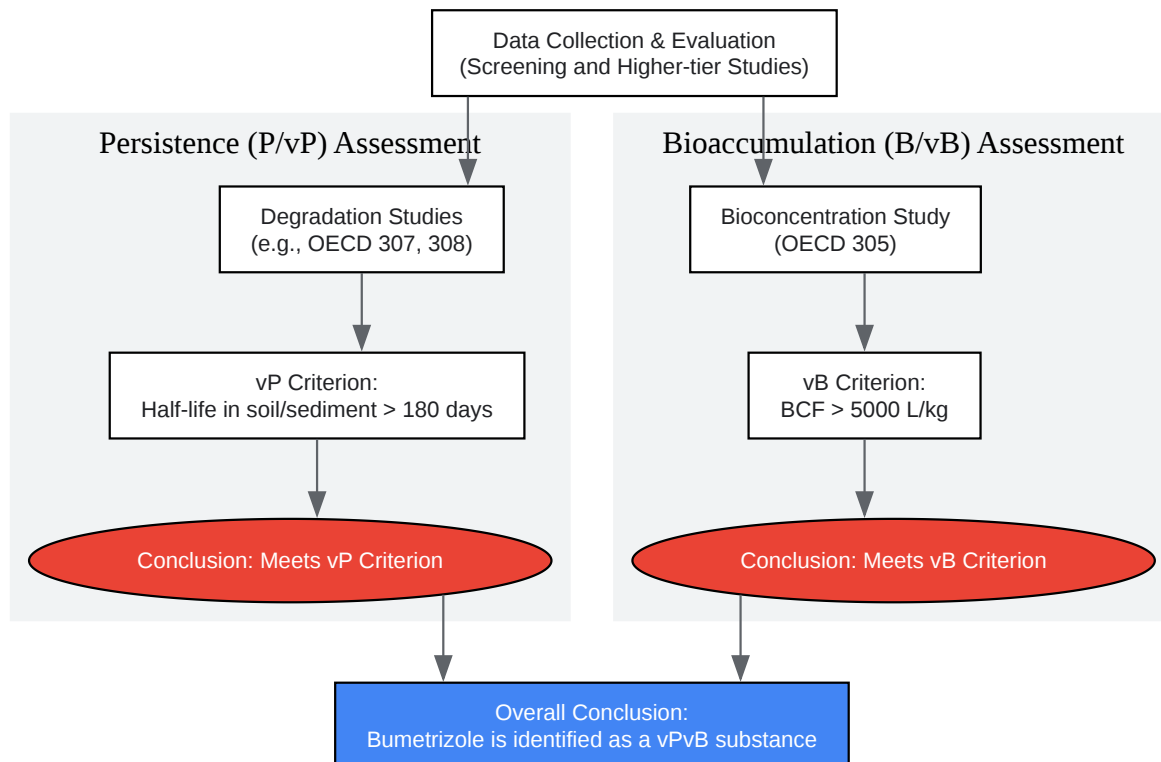
Visualizing the Regulatory and Assessment Process

The following diagrams illustrate the key workflows in the regulatory assessment of **Bumetrizole** as an SVHC.



[Click to download full resolution via product page](#)

Caption: REACH SVHC Identification Workflow for **Bumetrizole**.



[Click to download full resolution via product page](#)

Caption: vPvB Assessment Workflow for **Bumetrizole**.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. ctpa.org.uk [ctpa.org.uk]
- 2. ECHA Proposed to Add 6 Substances into SVHC Candidate List - Industry News - C&K Testing [cirs-ck.com]
- 3. Candidate List of substances of very high concern for Authorisation - ECHA [echa.europa.eu]
- 4. Candidate List of substances of very high concern for Authorisation - ECHA [echa.europa.eu]
- 5. GreenScreen® For Safer Chemicals Assessment | Bumetrizole | UV 326 | CASRN 3896-11-5 | PDF [slideshare.net]
- 6. researchgate.net [researchgate.net]
- To cite this document: BenchChem. [Bumetrizole: A Technical Guide to its REACH SVHC Status]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b141658#regulatory-status-of-bumetrizole-under-reach-as-a-svhc>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com